

4-Bromobenzyl bromide melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzyl bromide

Cat. No.: B049343

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An In-depth Technical Guide to the Physical Properties of 4-Bromobenzyl Bromide

This guide provides a comprehensive overview of the melting and boiling points of **4-Bromobenzyl bromide** (CAS No: 589-15-1), tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical constants, detailed experimental protocols for their determination, and a logical workflow for physical characterization.

Physical Properties of 4-Bromobenzyl Bromide

4-Bromobenzyl bromide is a crystalline solid that appears colorless to light yellow or tan.^{[1][2]} It is an important intermediate in organic synthesis, particularly for pharmaceuticals and liquid crystal materials.^[2] Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its handling, reaction setup, and purity assessment.

Data Summary

The melting and boiling points of **4-Bromobenzyl bromide** are well-documented, though variations exist based on experimental conditions, particularly pressure for the boiling point. The quantitative data from various sources are summarized below.

Physical Property	Value	Conditions
Melting Point	60-64 °C	-
62-64 °C	Literature Value[3][4][5]	
29-32 °C	Literature Value[6]	
Boiling Point	115-124 °C	at 12 mmHg[1][2][3][4][5][7]
253.0 ± 15.0 °C	at 760 mmHg[6]	
Molecular Formula	C ₇ H ₆ Br ₂	
Molecular Weight	249.93 g/mol	
Density	~1.9 g/cm ³	

Note: The melting point range of 29-32°C is an outlier compared to the more consistently reported range of 60-64°C across multiple chemical suppliers.

Experimental Protocols

The determination of melting and boiling points are fundamental techniques for the identification and purity verification of organic compounds.

Melting Point Determination (Capillary Method)

This method is widely used due to its accuracy and requirement for only a small amount of sample. A pure substance typically exhibits a sharp melting range of 1-2°C, whereas impurities tend to depress and broaden this range.[8][9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[8]
- Glass capillary tubes (sealed at one end)[10]
- Mortar and pestle (optional, for grinding)
- Thermometer

Procedure:

- **Sample Preparation:** Ensure the **4-Bromobenzyl bromide** sample is completely dry and finely powdered to allow for uniform packing and heat transfer.[\[10\]](#)[\[11\]](#)
- **Capillary Loading:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end gently on a hard surface or drop the tube through a long, narrow glass tube to pack the solid into the bottom. The packed sample height should be 2-3 mm.[\[8\]](#)[\[10\]](#)
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.[\[10\]](#)
- **Rapid Determination (Optional):** Heat the sample rapidly to find an approximate melting range. This allows for a more precise measurement in the subsequent trial.[\[8\]](#)
- **Accurate Determination:** Prepare a new sample. Heat the block quickly to a temperature about 15-20°C below the approximate melting point found. Then, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[\[9\]](#)[\[10\]](#)
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting point range is $T_1 - T_2$.

Boiling Point Determination (Thiele Tube Method)

This micro-scale method is suitable for determining the boiling point of small liquid quantities. The boiling point is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.[\[12\]](#)[\[13\]](#)

Apparatus:

- Thiele tube[\[13\]](#)
- Mineral oil or other suitable heating bath liquid
- Thermometer

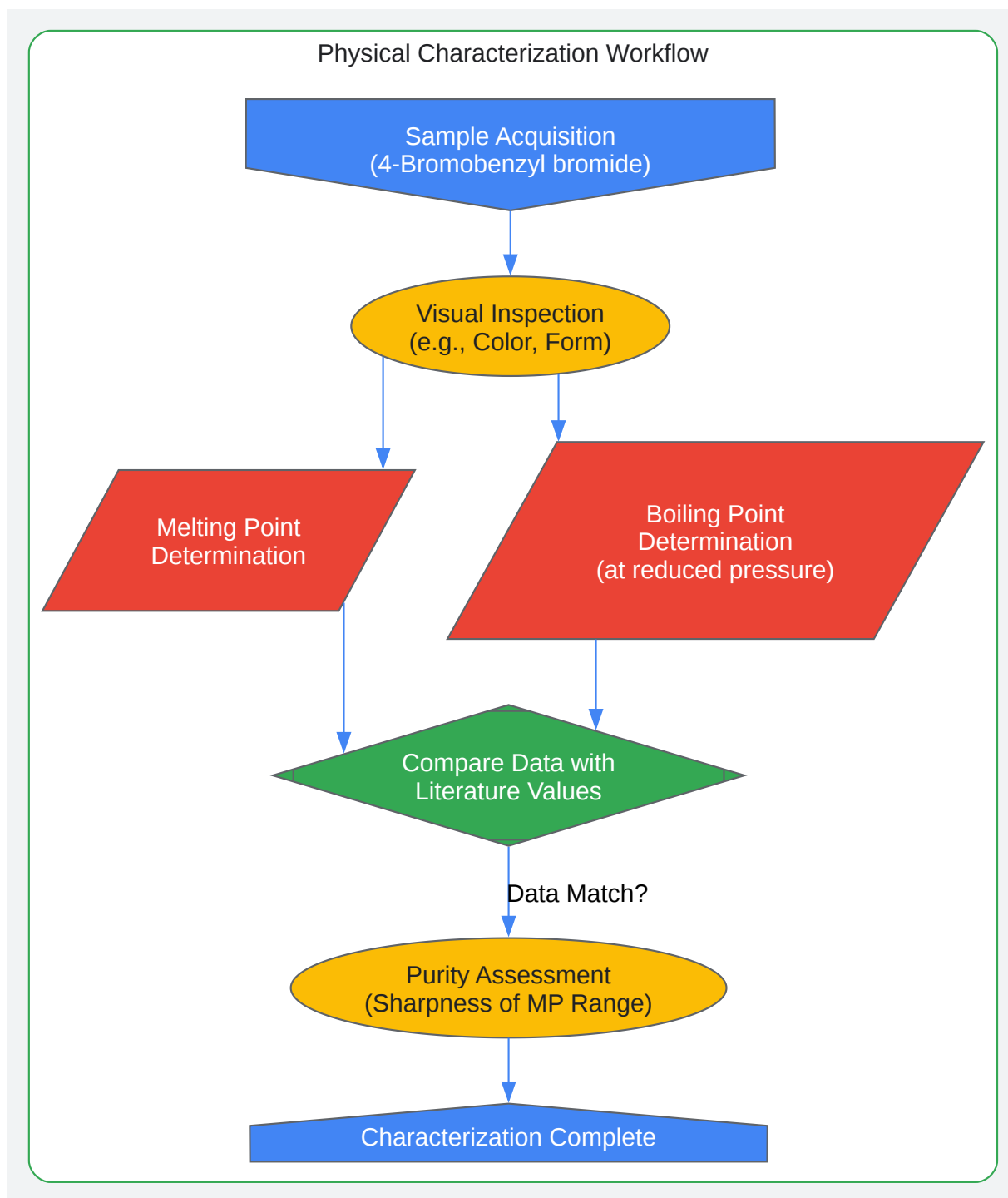
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or thread
- Heat source (e.g., Bunsen burner)

Procedure:

- **Sample Preparation:** Since **4-Bromobenzyl bromide** is a solid at room temperature, it must first be melted. Place a small amount into the test tube and gently heat it until it liquefies.
- **Apparatus Assembly:** Attach the test tube containing the liquefied sample to a thermometer using a rubber band. The bottom of the tube should be level with the thermometer bulb.[\[13\]](#)
- **Capillary Insertion:** Place a capillary tube (sealed end up) into the liquid sample within the test tube.[\[13\]](#)
- **Heating:** Clamp the assembly in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level and the side arm is positioned for heating. Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform temperature distribution.[\[12\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the temperature is just above the boiling point.[\[13\]](#)
- **Data Recording:** Remove the heat source. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[12\]](#)[\[13\]](#) Record this temperature. It is also critical to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Workflow Visualization

The following diagram illustrates the logical workflow for the physical characterization of a chemical sample like **4-Bromobenzyl bromide**, from initial acquisition to final purity assessment.



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Caption: Workflow for the physical characterization of **4-Bromobenzyl bromide**.

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- To cite this document: BenchChem. [4-Bromobenzyl bromide melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049343#4-bromobenzyl-bromide-melting-point-and-boiling-point]

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